

# A Technical Guide to H-Tyr(Bzl)-OBzl.HCl for Researchers

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## Compound of Interest

Compound Name: *H-Tyr(Bzl)-OBzl.HCl*

Cat. No.: *B613031*

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For scientists and professionals engaged in drug development and peptide synthesis, L-Tyrosine, O-(phenylmethyl)-, phenylmethyl ester, hydrochloride, commonly abbreviated as **H-Tyr(Bzl)-OBzl.HCl**, is a critical protected amino acid derivative. This guide provides an in-depth overview of its suppliers, purity specifications, and the experimental protocols essential for its quality control.

## Supplier and Purity Overview

The availability and purity of **H-Tyr(Bzl)-OBzl.HCl** are crucial for the success of research and manufacturing endeavors. Several chemical suppliers offer this compound, with purity levels typically exceeding 98%. Below is a summary of information from various suppliers.

Supplier	Purity Specification	Analytical Confirmation	CAS Number
BioCrick	>98% <a href="#">[1]</a>	Confirmed by NMR <a href="#">[1]</a>	52142-01-5 <a href="#">[1]</a>
Aapptec Peptides	Lot-specific (refer to Certificate of Analysis) <a href="#">[2]</a>	Certificate of Analysis <a href="#">[2]</a>	52142-01-5 <a href="#">[2]</a>
Oakwood Chemical	98% <a href="#">[3]</a>	Not specified	52142-01-5 <a href="#">[3]</a>
GL Biochem	98% <a href="#">[4]</a>	Not specified	52142-01-5 <a href="#">[4]</a>
Chengdu Aofei Biological	98% (HPLC) <a href="#">[5]</a>	HPLC <a href="#">[5]</a>	52142-01-5 <a href="#">[5]</a>

## Experimental Protocols: Quality Control

Ensuring the identity and purity of **H-Tyr(Bzl)-OBzl.HCl** is paramount. A comprehensive quality control (QC) process involves a suite of analytical techniques.[\[6\]](#)[\[7\]](#)[\[8\]](#)

### Identification

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the chemical structure of the molecule by analyzing the chemical shifts and coupling constants of the protons and carbons, ensuring they match the expected structure of **H-Tyr(Bzl)-OBzl.HCl**.
- Mass Spectrometry (MS): This technique verifies the molecular weight of the compound.[\[6\]](#) For **H-Tyr(Bzl)-OBzl.HCl** (molecular formula  $\text{C}_{23}\text{H}_{24}\text{ClNO}_3$ ), the expected molecular weight is approximately 397.9 g/mol .[\[3\]](#)[\[5\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the presence of key functional groups within the molecule, such as the amine hydrochloride, the ester carbonyl, and the aromatic rings.

### Purity Assessment

- **High-Performance Liquid Chromatography (HPLC):** HPLC is the standard method for determining the purity of amino acid derivatives.[6] A reversed-phase column is typically used with a mobile phase gradient of water and acetonitrile containing an ion-pairing agent like trifluoroacetic acid (TFA). Purity is determined by the area percentage of the main peak relative to all other peaks detected at a specific UV wavelength (typically 210-220 nm).[6]
- **Elemental Analysis:** This method determines the percentage composition of carbon, hydrogen, and nitrogen. The experimental values are compared to the theoretical values calculated from the molecular formula to assess purity.[6]

## Enantiomeric Purity

- **Chiral Chromatography:** To ensure the compound is the desired L-enantiomer, chiral HPLC or Gas Chromatography (GC) is employed. This separates the L- and D-enantiomers, allowing for the quantification of enantiomeric excess.

## Synthesis Overview

While a specific, detailed synthesis protocol for **H-Tyr(Bzl)-OBzl.HCl** is not readily available in the provided search results, a general and common method for the synthesis of amino acid benzyl esters involves the esterification of the corresponding amino acid with benzyl alcohol in the presence of an acid catalyst, such as thionyl chloride (SOCl<sub>2</sub>) or a strong acid like p-toluenesulfonic acid.[9] The reaction is typically carried out in an excess of benzyl alcohol, which serves as both a reactant and a solvent. The hydrochloride salt is often formed directly or during the workup process.

## Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control of **H-Tyr(Bzl)-OBzl.HCl**.



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Caption: Quality Control Workflow for **H-Tyr(Bzl)-OBzl.HCl**.

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